

4-Methoxy-3,5-dimethylaniline CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxy-3,5-dimethylaniline

Cat. No.: B181746

[Get Quote](#)

In-Depth Technical Guide: 4-Methoxy-3,5-dimethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methoxy-3,5-dimethylaniline**, a substituted aniline derivative of interest in various chemical and pharmaceutical research fields. This document details its chemical and physical properties, outlines potential synthetic routes, and explores its potential biological significance, with a focus on data relevant to drug discovery and development.

Core Chemical Data

CAS Number: 39785-37-0[1][2]

Molecular Formula: C₉H₁₃NO[1][2][3]

Molecular Weight: 151.21 g/mol [1][2]

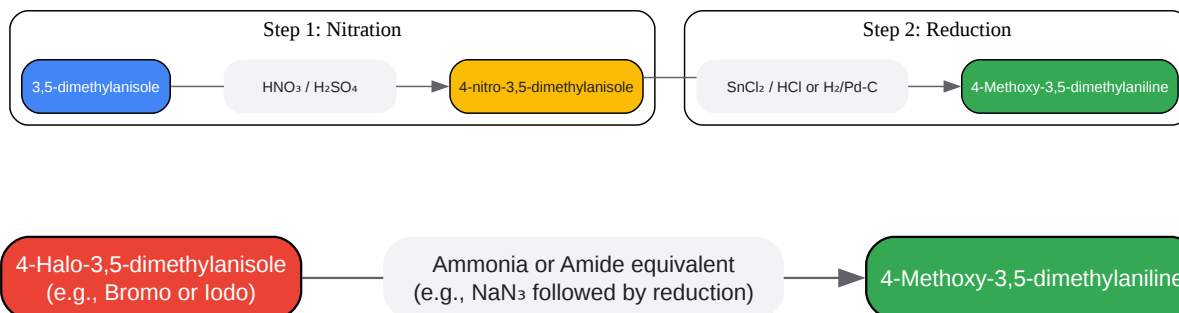
Property	Value	Source
CAS Number	39785-37-0	[1][2]
Molecular Formula	C ₉ H ₁₃ NO	[1][2][3]
Molecular Weight	151.21 g/mol	[1][2]
IUPAC Name	4-methoxy-3,5-dimethylaniline	[1]
Synonyms	4-Amino-2,6-dimethylanisole, 3,5-dimethyl-4-methoxyaniline	[1]
Melting Point	57.0-64.0 °C	
Predicted XlogP	1.9	[1][3]
Appearance	Cream to green to brown crystals or powder	

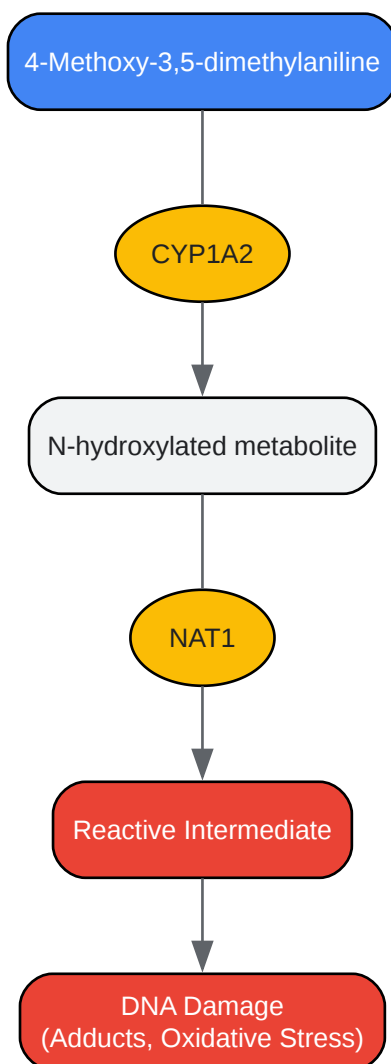
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the direct synthesis of **4-Methoxy-3,5-dimethylaniline** is not readily available in the searched literature, plausible synthetic routes can be devised based on established organic chemistry principles and procedures for analogous compounds. Two potential strategies are outlined below.

Method 1: Reduction of a Nitroaromatic Precursor

This common and effective method for synthesizing anilines involves the reduction of a corresponding nitro compound. The workflow for this approach is as follows:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methoxy-3,5-dimethylaniline | C₉H₁₃NO | CID 4166097 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cenmed.com [cenmed.com]

- 3. PubChemLite - 4-methoxy-3,5-dimethylaniline (C₉H₁₃NO) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [4-Methoxy-3,5-dimethylaniline CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181746#4-methoxy-3-5-dimethylaniline-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com